

Technical Safety & Handling Guide: Stable Isotope Labeled Cyclopentanol

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Compound of Interest

Compound Name: Cyclopentanol(1-13c)

Cat. No.: B12057231

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Chemical Identity & Isotopic Fidelity

Compound: Cyclopentanol (Labeled) Common Isotopologues: Cyclopentanol-d9 (), Cyclopentanol-1-

C CAS No (Unlabeled): 96-41-3 CAS No (Labeled): Varies by labeling (e.g., 1109279-99-3 for d9)[1]

The Isotopic Nuance

While the chemical hazards of SIL-Cyclopentanol mirror its unlabeled counterpart, the economic and experimental hazards are distinct.

- Chemical Purity: Typically >98% (GC).
- Isotopic Enrichment: Typically >98 atom % D or C.
- Critical Distinction: Most "deuterated cyclopentanol" (d9) retains a protonated hydroxyl group (-OH).[1] If the hydroxyl is deuterated (-OD), it is highly labile and will undergo rapid H/D

exchange with atmospheric moisture, destroying isotopic purity within seconds of exposure.

Hazard Identification (GHS & Operational)

Standard GHS Classification (Based on Unlabeled Parent)

- Flammable Liquid (Category 3): Flash point ~51°C (F).[2] Vapors can form explosive mixtures.[3][4][5]
- Acute Toxicity (Category 4): Harmful if swallowed or inhaled.
- Skin/Eye Irritation (Category 2): Causes skin and serious eye irritation.[6]

Operational Hazard: Isotopic Dilution

The primary non-health hazard is hygroscopicity. Cyclopentanol is slightly hygroscopic.[1]

Absorption of atmospheric water (

) introduces two failure modes:

- Mass Spectrometry Interference: Introduction of unlabeled solvent signals.[1]
- NMR Baseline Distortion: Water peaks obscuring labile proton signals.[1]

Physical & Chemical Properties (Comparative)

Property	Unlabeled Cyclopentanol	SIL-Cyclopentanol (d9)	Implication
Molecular Weight	86.13 g/mol	~95.19 g/mol	Adjust molarity calculations for stock solutions.
Boiling Point	140.4°C	~138-139°C	Inverse Isotope Effect may slightly lower BP.
Density	0.948 g/mL	~1.04 g/mL	Critical: Do not pipette by volume using unlabeled density values. Weigh by mass.
Flash Point	51°C	51°C	Handle away from heat sources. [1]

Advanced Handling Protocols

To preserve the integrity of this high-value reagent, a "Closed-Loop" handling system is required.

Protocol A: Inert Atmosphere Aliquoting

- Objective: Prevent moisture ingress and oxygen exposure.
- Equipment: Glovebox (or Ar atm) or Schlenk Line.
- Equilibration: Allow the SIL-Cyclopentanol vial to reach ambient temperature inside the desiccator/glovebox antechamber before opening. Reason: Prevents condensation on the cold vial surface.
- Syringe Transfer: Use a gas-tight glass syringe (Hamilton type) flushed 3x with dry

- Septum Piercing: If the source vial has a septum, use a positive pressure bleed (balloon) to prevent vacuum formation during withdrawal.

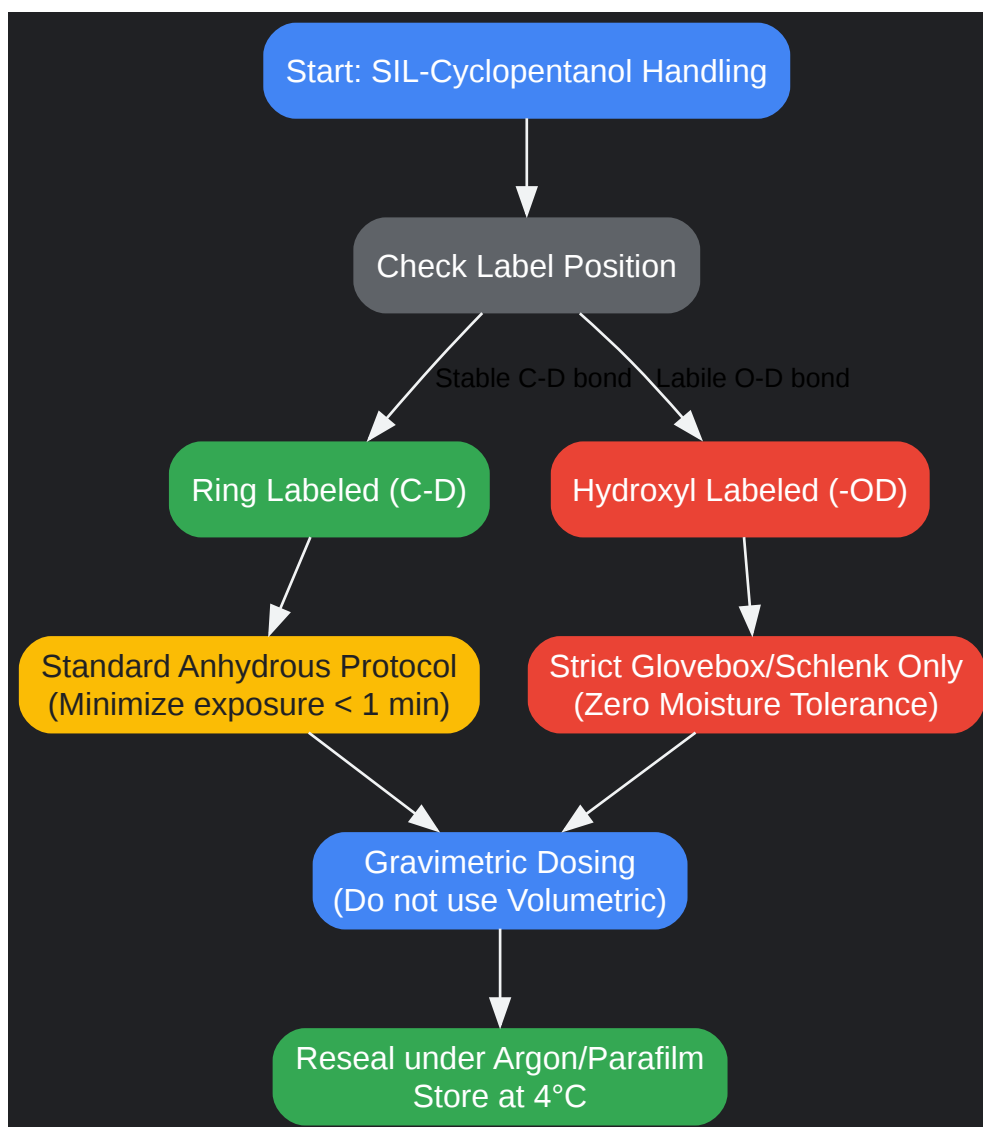
Protocol B: Gravimetric Preparation (The "Self-Validating" Step)

Do not rely on volumetric delivery due to density variations in isotopologues.^[1]

- Place the receiving vial (with solvent) on a 5-digit analytical balance.
- Tare the balance.
- Add SIL-Cyclopentanol dropwise.^[1]
- Record exact mass (
).^[1]
- Calculate Molarity:

Visualization: Handling Workflow

The following diagram illustrates the decision logic for handling based on the specific labeling position (Exchangeable vs. Non-Exchangeable).



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Figure 1: Decision logic for handling SIL-Cyclopentanol based on isotopic lability.

Emergency Response & Asset Recovery

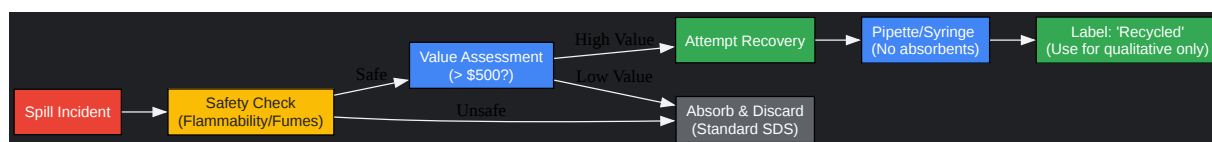
Unlike generic solvents, a spill of SIL-Cyclopentanol represents a significant financial loss (~2,000/gram). Standard "absorb and discard" SDS protocols should be modified for Asset Recovery where safety permits.

Spill Logic

- Assess: Is the spill volume > 1 mL? Is the area safe (no fire)?

- Contain: Do not use clay/sand (irreversible adsorption). Use a clean glass pipette for neat liquid or a PTFE sheet.
- Recover:
 - Neat Spill: Pipette back into a new vial (mark as "Recovered/Impure" for repurposing as a qualitative standard).
 - Contaminated: If mixed with water/solvents, absorb with activated charcoal and dispose as hazardous waste (Category: Flammable).

Visualization: Spill Response Matrix



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Figure 2: Logic flow for determining if high-value isotope recovery is feasible versus standard disposal.

Analytical Verification (Quality Control)

Before using the reagent in critical path experiments (e.g., GLP Tox studies), verify isotopic integrity.

- H-NMR (Proton Silence):
 - Run a standard proton NMR.^[1]
 - Pass Criteria: The integration of the ring protons (1.4–1.9 ppm and ~4.3 ppm methine) should be < 2% relative to the -OH peak (assuming d9-OH).^[1]

- Fail Criteria: Appearance of multiplets in the ring region indicates isotopic dilution (H/D exchange or synthesis failure).
- GC-MS:
 - Verify the molecular ion peak (m/z).
 - Cyclopentanol-d₉ should show m/z 124.
 - Significant presence of m/z 86 indicates use of wrong material or severe degradation.

References

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- Carl Roth (2023). Cyclopentanol Safety Data Sheet (Regulation EC No 1907/2006). [\[1\]](#) Retrieved from [\[Link\]](#)

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